

Personal protective equipment for handling 2-Bromohexanoic acid

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Compound of Interest

Compound Name: 2-Bromohexanoic acid

Cat. No.: B146095

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Essential Safety and Handling Guide for 2-Bromohexanoic Acid

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **2-Bromohexanoic acid**. It is intended for laboratory personnel, researchers, and professionals in drug development to ensure safe and compliant chemical management.

Hazard Identification and Classification

2-Bromohexanoic acid is a corrosive chemical that poses significant health risks upon exposure.^[1] It is classified as harmful if swallowed, inhaled, or in contact with skin, and it can cause severe skin burns and serious eye damage.^{[2][3][4]} Adherence to stringent safety measures is mandatory.

Table 1: GHS Hazard Classification for **2-Bromohexanoic Acid**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[4]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[2][3][4]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[3][4]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid[1][2]
Appearance	Light brown[1][2]
Odor	Odorless[1][2]
Boiling Point	136 - 138 °C / 276.8 - 280.4 °F @ 18 mmHg[1][2]
Flash Point	> 110 °C / > 230 °F[1][2]
Density	1.37 g/mL at 25 °C[5]
Molecular Formula	C6H11BrO2[6]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the most critical line of defense against the hazards of **2-Bromohexanoic acid**. Below are the minimum PPE requirements for handling this substance.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical Safety Goggles & Face Shield	Goggles must be worn at all times. ^[7] A full face shield is required over the goggles when there is any risk of splashing. ^{[7][8][9]}
Skin/Body	Nitrile Rubber Gloves & Acid-Resistant Lab Coat/Apron	Wear durable, chemical-resistant gloves; Nitrile rubber is a recommended material. ^[6] ^[9] Change gloves immediately if contaminated. ^[8] A lab coat must be worn and fully fastened. For larger quantities or splash risks, an impervious apron or coveralls are necessary. ^{[7][8]}
Respiratory	Respirator with appropriate filter	Work must be conducted in a certified chemical fume hood to avoid inhaling vapors. ^{[8][10]} If engineering controls are insufficient, a respirator with a Type ABEK (EN14387) filter is recommended. ^[5]

Operational and Disposal Plan

A systematic approach to handling and disposal is essential to minimize risk and ensure environmental compliance.

- Preparation:
 - Confirm that a certified chemical fume hood is operational.^[10]

- Locate and verify the functionality of the nearest emergency eyewash station and safety shower.[\[10\]](#)
- Assemble all necessary PPE as specified in Table 3.
- Prepare secondary containment (e.g., a chemical-resistant tray) for transporting and handling the chemical.[\[8\]](#)
- Handling:
 - Conduct all work involving **2-Bromohexanoic acid** inside a chemical fume hood.[\[8\]](#)
 - When pouring, do so slowly and carefully to avoid splashing.[\[10\]](#)
 - Keep containers tightly closed when not in use.[\[3\]](#)
 - Never work alone. Ensure another person is aware of the work being conducted.
- Spill Management:
 - In case of a small spill, absorb with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
 - For large spills, evacuate the area and contact the institutional safety office immediately.
- Segregation:
 - All waste contaminated with **2-Bromohexanoic acid**, including used gloves, absorbent materials, and empty containers, must be treated as hazardous waste.
 - Do not mix this waste with other chemical waste streams unless compatibility has been confirmed.
- Containerization:
 - Collect liquid waste in a designated, properly labeled, and corrosion-resistant waste container.

- Solid waste (contaminated PPE, etc.) should be placed in a separate, clearly labeled hazardous waste bag or container.
- Disposal:
 - All waste must be disposed of through an approved hazardous waste disposal program.[\[1\]](#)
[\[2\]](#)
 - Follow all local, state, and federal regulations for chemical waste disposal.[\[3\]](#) Never pour **2-Bromohexanoic acid** down the drain.[\[3\]](#)

Emergency First Aid Procedures

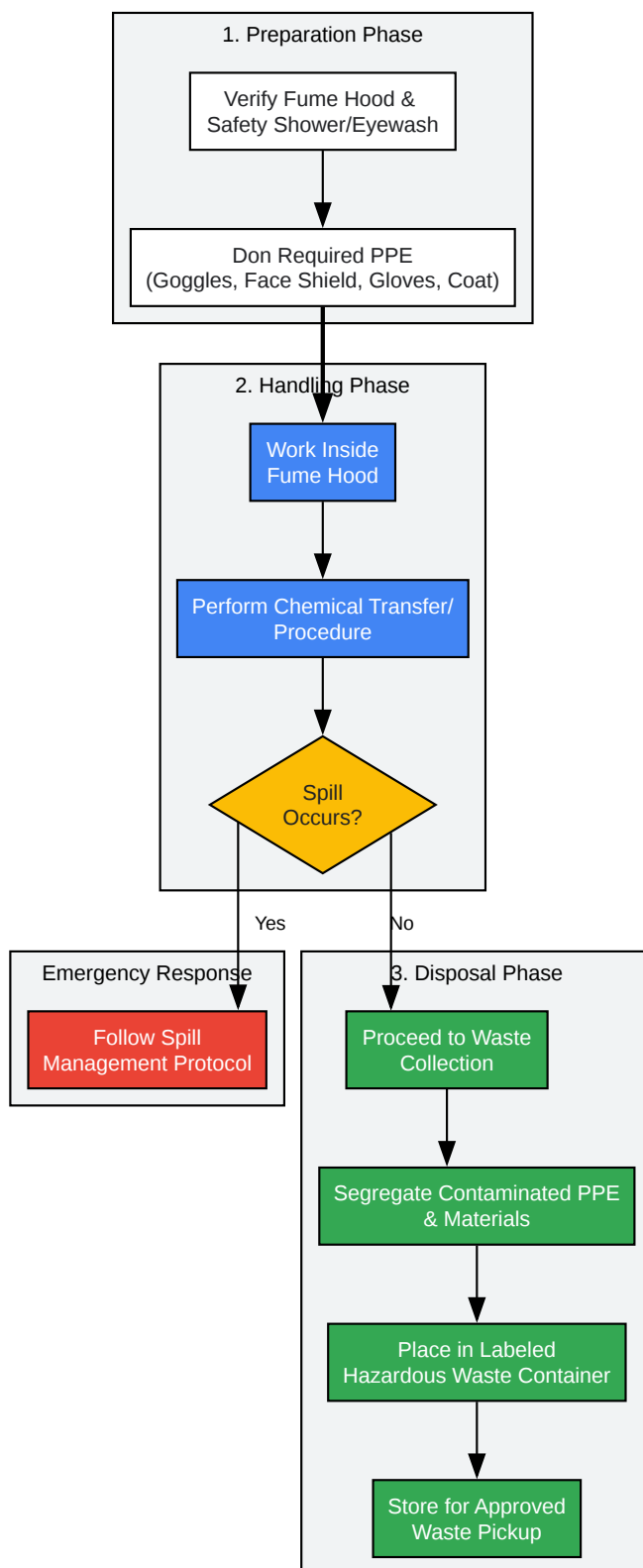
Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Measures

Exposure Route	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention. [1] [2]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1] [2]

Workflow for Safe Handling and Disposal

The following diagram outlines the procedural flow for safely managing **2-Bromohexanoic acid** in a laboratory setting.



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Caption: Workflow for handling and disposal of **2-Bromohexanoic acid**.

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